

(2-Bromo-6-fluorophenyl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)methanol

Cat. No.: B591543

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An In-depth Technical Guide to (2-Bromo-6-fluorophenyl)methanol

This guide provides essential information regarding the chemical properties of **(2-Bromo-6-fluorophenyl)methanol**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

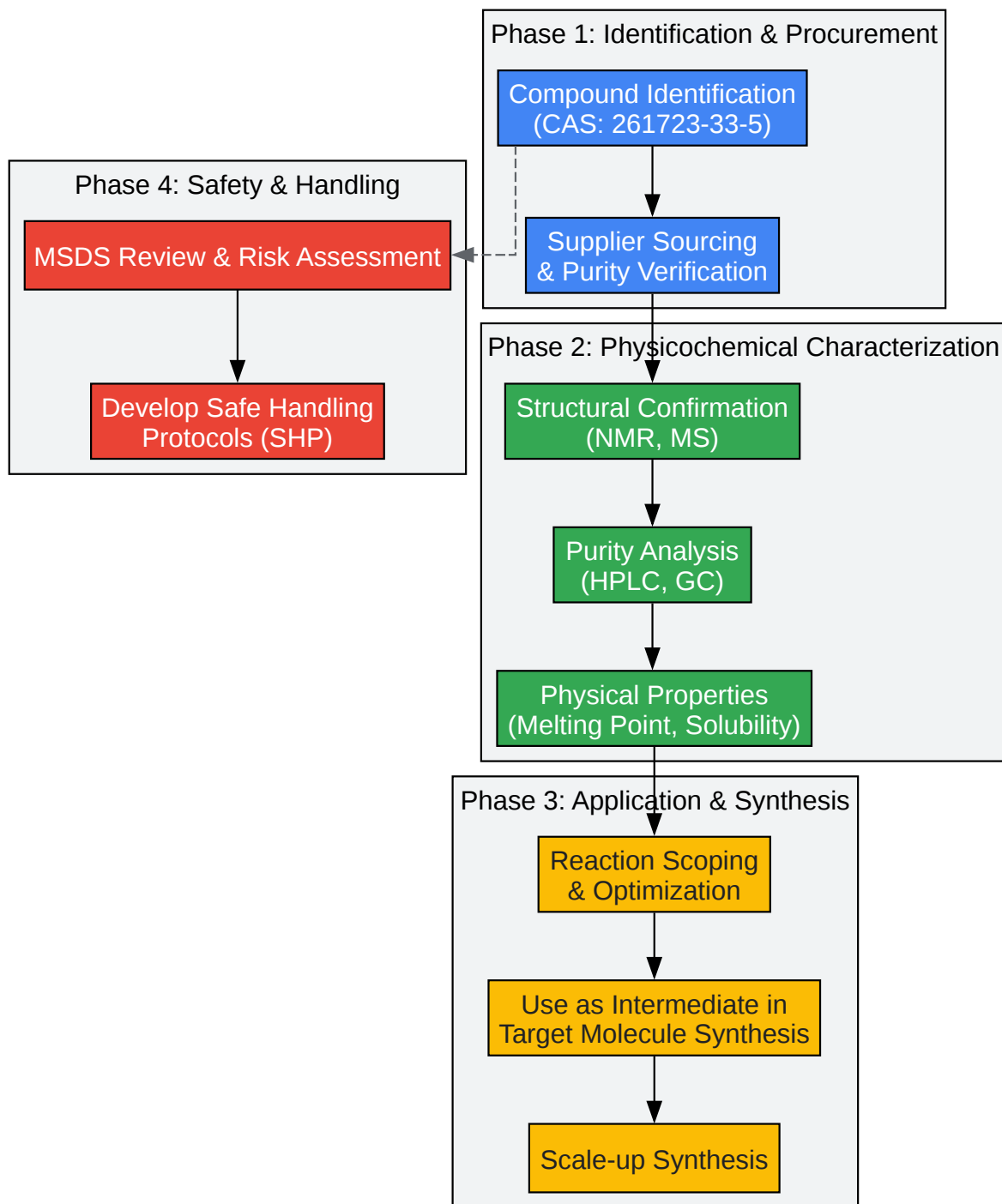
(2-Bromo-6-fluorophenyl)methanol is a halogenated benzyl alcohol derivative. Its key molecular identifiers and properties are summarized below.

Property	Value
Chemical Formula	C ₇ H ₆ BrFO[1]
Molecular Weight	205.03 g/mol
CAS Number	261723-33-5[1][2]
Preferred IUPAC Name	(2-bromo-6-fluorophenyl)methanol[1]
Synonym	2-Bromo-6-fluorobenzyl alcohol[1][2]
Physical Form	White to Yellow Solid
Purity	Typically ≥96-98%[2]
InChI Key	HHGJENWYHVFPSA-UHFFFAOYSA-N[1]

Logical Workflow for Compound Analysis

The following diagram outlines a standard workflow for the characterization and application of a chemical intermediate like **(2-Bromo-6-fluorophenyl)methanol** in a research and development context.

Workflow for (2-Bromo-6-fluorophenyl)methanol R&D

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Caption: Logical workflow for the research and development process of a chemical intermediate.

Experimental Protocols

Detailed experimental protocols for this compound are highly dependent on its specific application. For instance, a common synthetic route to produce **(2-Bromo-6-fluorophenyl)methanol** involves the reduction of the corresponding aldehyde, 2-bromo-6-fluorobenzaldehyde, using a reducing agent like sodium borohydride in a solvent such as methanol[3].

General Protocol for Reduction:

- Dissolve 2-bromo-6-fluorobenzaldehyde in methanol and cool the solution to 0°C.
- Add sodium borohydride portion-wise, controlling the temperature and gas evolution.
- After the reaction is complete (typically monitored by TLC), quench the reaction with water.
- Concentrate the mixture to remove the methanol.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine, then dry over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to yield the crude product, which can be further purified by chromatography or recrystallization.

Protocols for its use as a reactant in further syntheses, such as in the creation of protein degrader building blocks, would be specific to the target molecule's synthetic pathway[2]. All handling should be performed in accordance with the material safety data sheet (MSDS).

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References

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- 2. calpaclab.com [calpaclab.com]
- 3. (2-BROMO-6-FLUOROPHENYL)METHANOL | 261723-33-5 [chemicalbook.com]
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